

Operational Guide: Disposal of Arecoline-d5 Hydrobromide Salt[1]

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Compound of Interest

Compound Name: Arecoline-d5 Hydrobromide Salt

CAS No.: 131448-18-5

Cat. No.: B019083

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Executive Safety Snapshot

Arecoline-d5 Hydrobromide (Deuterated Arecoline) is a stable isotope-labeled internal standard used in LC-MS quantification.[1] While chemically stable, it retains the potent biological activity of its non-deuterated parent, acting as a muscarinic acetylcholine receptor agonist.[2]

- Primary Hazard: Acute Toxicity (Oral/Dermal/Inhalation).[1][3][4]
- Mechanism: Parasympathomimetic overstimulation (bradycardia, salivation, respiratory distress).[1][2][5]
- Critical Control: Do NOT treat as general organic waste. Segregate as Toxic Bio-Organic.

Parameter	Specification
CAS Number	300-08-3 (Parent); d5-variant specific CAS varies by vendor
Signal Word	DANGER
Hazard Codes	H301 (Toxic if swallowed), H311, H331
RCRA Status	Non-Listed (Not P/U); Manage as Toxic Chemical Waste
Disposal Method	High-Temperature Incineration (via licensed vendor)

Material Characterization & Causality

To ensure a self-validating safety system, one must understand why specific protocols are enforced.[\[1\]](#)[\[2\]](#)

The Deuterium Factor

The "d5" designation indicates the replacement of five hydrogen atoms with deuterium.

- **Operational Insight:** Deuteration does not mitigate toxicity. The kinetic isotope effect may slightly alter metabolic rates, but for disposal purposes, the substance must be treated with the same rigor as native Arecoline.[\[1\]](#)[\[2\]](#)
- **Cost Implication:** Due to the high value of deuterated standards, "disposal" often involves micro-quantities (residual milligrams).[\[1\]](#) However, even trace amounts in mother liquors require strict segregation to prevent groundwater contamination.[\[2\]](#)

The Hydrobromide Salt (HBr)

The salt form renders the compound water-soluble.[\[1\]](#)

- **Risk:** In aqueous waste streams, if the pH drops significantly (acidic), there is a theoretical risk of HBr vapor release, though the salt is generally stable.[\[1\]](#)[\[2\]](#)

- Protocol: Ensure liquid waste streams containing this salt are maintained at pH 6–8 to prevent hydrolysis or salt precipitation that could clog waste lines.

Waste Stream Architecture

Do not mix Arecoline-d5 waste with general solvents.[1] Use the following segregation logic to prevent cross-reactivity and ensure regulatory compliance.

Diagram: Disposal Decision Logic

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Sources

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